

# An In-depth Technical Guide to the Solubility of 1,3-Dichlorobenzene

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## Compound of Interest

Compound Name: 1,3-Dichlorobenzene

Cat. No.: B1664543

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This technical guide provides a comprehensive overview of the solubility of **1,3-dichlorobenzene** in water and various organic solvents. The information is curated for professionals in research, scientific, and pharmaceutical fields, presenting quantitative data, detailed experimental methodologies, and logical workflows for solubility determination.

## Quantitative Solubility Data

The solubility of **1,3-dichlorobenzene**, a colorless liquid aromatic compound, is a critical parameter in its industrial applications, environmental fate, and toxicological studies.<sup>[1]</sup> Its solubility is markedly different in aqueous versus organic media due to its chemical structure.

## Solubility in Water

**1,3-Dichlorobenzene** exhibits low solubility in water. This is attributed to its nonpolar aromatic ring and the hydrophobic nature of the chlorine atoms. The available quantitative data for its solubility in water at or near room temperature is summarized in the table below.

Temperature (°C)	Solubility ( g/100 mL)	Source
25	0.0123	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
25	0.0018	<a href="#">[1]</a>
20	0.0130 (130 mg/L)	<a href="#">[5]</a>
25	0.0125 (125 mg/L)	<a href="#">[6]</a>
Not Specified	Insoluble	<a href="#">[3]</a> <a href="#">[7]</a>
Not Specified	Partially Soluble	<a href="#">[8]</a>

Note: Discrepancies in reported values may arise from variations in experimental methods and conditions.

## Solubility in Organic Solvents

**1,3-Dichlorobenzene** is generally characterized by its good to high solubility in a range of organic solvents.[\[1\]](#) This property makes it a versatile solvent and intermediate in organic synthesis.[\[1\]](#) However, specific quantitative solubility data across a wide range of organic solvents is not readily available in the reviewed literature. The table below summarizes the available qualitative and semi-quantitative information.

Solvent	Qualitative Solubility	Quantitative Data (at 25 °C unless specified)	Source
Ethanol	Soluble	Miscible	<a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Diethyl Ether	Soluble	Miscible	<a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Acetone	Soluble / Very Soluble	Miscible	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Methanol	Soluble	A solution of 100 µg/mL is stable	<a href="#">[11]</a> <a href="#">[12]</a>
Benzene	Soluble	Miscible	<a href="#">[10]</a>
Toluene	Soluble	Not available	
Carbon Tetrachloride	Soluble	Not available	
Cyclohexane	Soluble	Not available	
Hexane	Soluble	Not available	

The solubility of **1,3-dichlorobenzene** in organic solvents is noted to increase with temperature.[\[1\]](#)

## Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The "shake-flask" method is widely regarded as the "gold standard" for its reliability in determining thermodynamic equilibrium solubility.[\[13\]](#)[\[14\]](#) For substances with very low solubility, the "column elution" method is often more appropriate. These methods are detailed in the OECD Guideline for the Testing of Chemicals, No. 105.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

## Preliminary Test

Before commencing with a definitive solubility test, a preliminary test is advised to estimate the approximate solubility.[\[15\]](#)[\[18\]](#) This helps in selecting the appropriate method and the amount of substance to be used.

Methodology:

- Add a known volume of the solvent (e.g., 10 mL of water) to a flask.
- Add the test substance (**1,3-dichlorobenzene**) in a stepwise manner, for instance, starting with 0.1 g.
- After each addition, the mixture is vigorously shaken for a set period (e.g., 10 minutes) and then allowed to stand.
- Visually inspect for any undissolved parts of the sample.
- Continue additions until undissolved substance is observed. The approximate solubility is then determined based on the total amount of substance that fully dissolved.

## Flask Method (Shake-Flask Method)

This method is suitable for substances with a solubility greater than  $10^{-2}$  g/L.[\[15\]](#)[\[16\]](#)[\[18\]](#)

Methodology:

- An excess amount of **1,3-dichlorobenzene** is added to a flask containing a known volume of the solvent. The excess should be sufficient to ensure a saturated solution at equilibrium.
- The flask is sealed and agitated at a constant, controlled temperature. The agitation should be sufficient to ensure good mixing but not so vigorous as to cause emulsification.
- The system is allowed to equilibrate for a sufficient period. This can range from 24 hours to several days, and it is crucial to ensure that equilibrium has been reached.[\[19\]](#)
- After equilibration, the mixture is allowed to stand to permit phase separation.
- A sample of the supernatant (the saturated solution) is carefully withdrawn.
- To separate any undissolved substance, the sample is centrifuged or filtered.
- The concentration of **1,3-dichlorobenzene** in the clear, saturated solution is then determined using a suitable analytical method, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).

## Column Elution Method

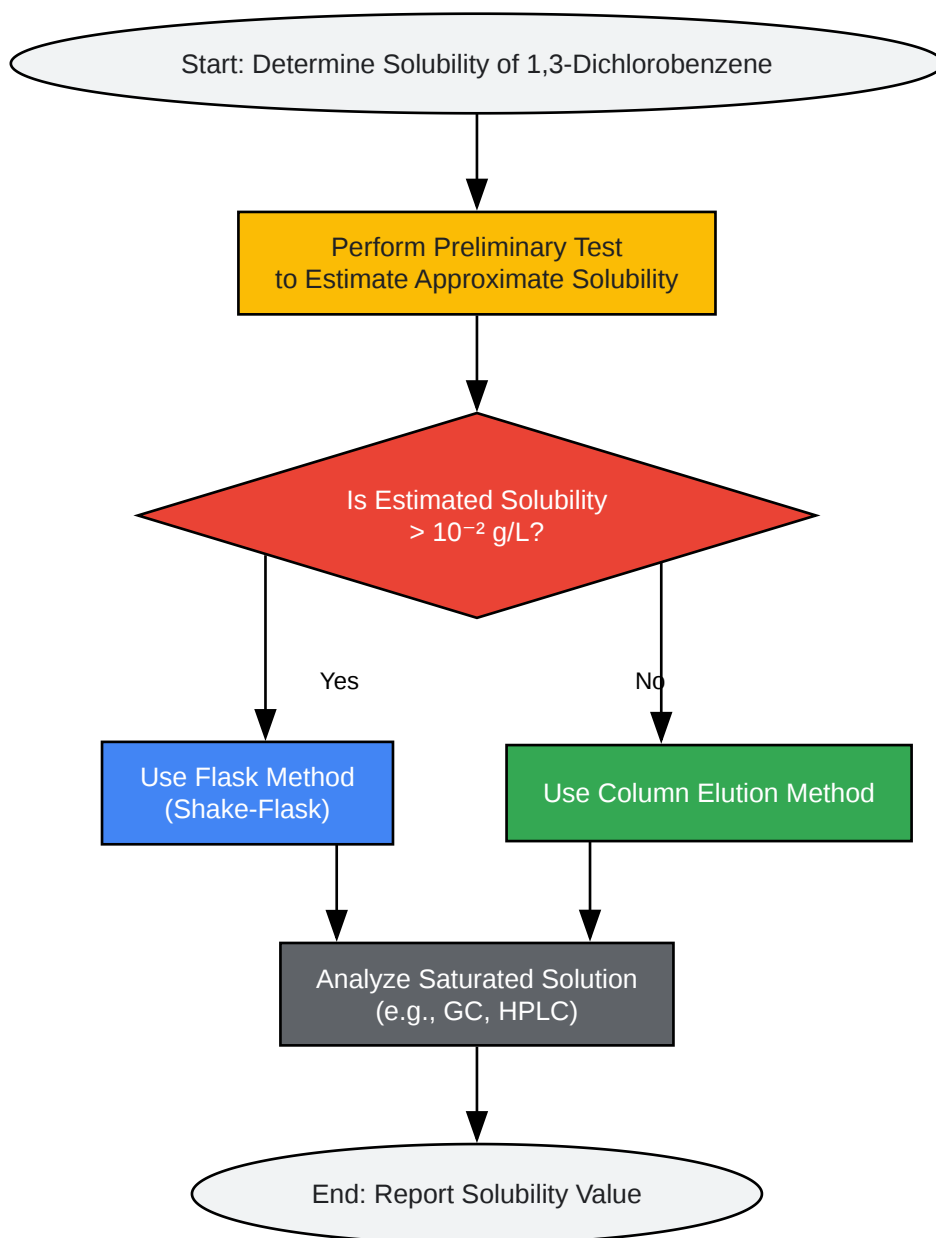
This method is designed for substances with low solubility (less than  $10^{-2}$  g/L).[\[15\]](#)[\[16\]](#)[\[18\]](#)

Methodology:

- A column is packed with an inert support material (e.g., glass wool, sand) that has been coated with an excess of **1,3-dichlorobenzene**.
- The solvent is pumped through the column at a slow, constant flow rate.
- As the solvent passes through the column, it becomes saturated with **1,3-dichlorobenzene**.
- Fractions of the eluate are collected at regular intervals.
- The concentration of **1,3-dichlorobenzene** in each fraction is determined by a sensitive analytical method.
- A plateau in the concentration of successive fractions indicates that a saturated solution is being eluted. The solubility is the value of this plateau concentration.

## Logical Workflow for Solubility Determination

The choice of the appropriate experimental method for determining the solubility of a substance like **1,3-dichlorobenzene** is guided by its approximate solubility, which can be estimated from a preliminary test. The following diagram illustrates this logical workflow.



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Caption: Logical workflow for selecting a solubility determination method.

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## References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. 1,3-Dichlorobenzene CAS#: 541-73-1 [m.chemicalbook.com]
- 3. 1,3-Dichlorobenzene | 541-73-1 [amp.chemicalbook.com]
- 4. 1,3-Dichlorobenzene | CAS#:541-73-1 | Chemsrce [chemsrc.com]
- 5. Fact sheet: 1,3-dichlorobenzene — Guidance and Orientation for the Selection of Technologies — Contaminated sites — Pollution and waste management — Environment and natural resources — Canada.ca [gost.tpsgc-pwgsc.gc.ca]
- 6. 1,3-Dichlorobenzene | C6H4Cl2 | CID 10943 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1,3-Dichlorobenzene - Wikipedia [en.wikipedia.org]
- 8. 1,3 Dichlorobenzene | Medical Management Guidelines | Toxic Substance Portal | ATSDR [wwwn.cdc.gov]
- 9. Dichlorobenzenes - Some Chemicals that Cause Tumours of the Kidney or Urinary Bladder in Rodents and Some Other Substances - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. atsdr.cdc.gov [atsdr.cdc.gov]
- 11. 1,3-Dichlorobenzene 100 µg/mL in Methanol | CymitQuimica [cymitquimica.com]
- 12. hpc-standards.com [hpc-standards.com]
- 13. dissolutiontech.com [dissolutiontech.com]
- 14. tandfonline.com [tandfonline.com]
- 15. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google Books [books.google.com.sg]
- 16. filab.fr [filab.fr]
- 17. oecd.org [oecd.org]
- 18. Water Solubility | Scymaris [scymaris.com]
- 19. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]
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